

# 8-Methylquinoline CAS number and physical properties

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## Compound of Interest

Compound Name: 8-Methylquinoline

Cat. No.: B363895

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## An In-depth Technical Guide to 8-Methylquinoline

For researchers, scientists, and professionals in drug development, a thorough understanding of the chemical and physical properties of compounds is paramount. This guide provides a detailed overview of **8-Methylquinoline**, a significant heterocyclic aromatic compound.

## Chemical Identity

**8-Methylquinoline**, also known as o-Toluquinoline, is a derivative of quinoline with a methyl group at the 8th position.<sup>[1]</sup> Its unique structure influences its chemical reactivity and physical characteristics.

CAS Number: 611-32-5<sup>[1][2][3]</sup>

## Physical and Chemical Properties

The physical and chemical properties of **8-Methylquinoline** are crucial for its handling, application, and analysis. This data has been compiled from various sources to provide a comprehensive summary.

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>9</sub> N <sup>[1][4]</sup>
Molecular Weight	143.19 g/mol <sup>[2][3][5]</sup>
Appearance	Colorless to yellow, orange, or brown clear liquid or oil <sup>[1][6][7]</sup>
Melting Point	-80 °C <sup>[2][3][5][6][8][9][10]</sup>
Boiling Point	245-248 °C <sup>[6][8][10]</sup>
	135-136 °C at 25 mmHg <sup>[9]</sup>
	143 °C at 34 mmHg <sup>[2][3]</sup>
	478 °F at 751 mmHg <sup>[1]</sup>
Density	1.052 g/mL at 25 °C <sup>[2][3][6][9][10]</sup>
	1.0719 at 68 °F <sup>[1]</sup>
Solubility	1 to 5 mg/mL in water at 63 °F <sup>[1]</sup>
	0.1-0.5 g/100 mL in water at 17 °C <sup>[5][6][7]</sup>
	Soluble in chloroform and methanol <sup>[7][10]</sup>
Refractive Index	1.614 - 1.62 at 20 °C <sup>[2][3][6][8][9][10]</sup>
Flash Point	221 °F (105 °C) - closed cup <sup>[1][10]</sup>
Vapor Pressure	5.9 mmHg at 75 °F
	8.0 mmHg at 111 °F
	12.6 mmHg at 149 °F <sup>[1]</sup>
pKa	5.03 ± 0.17 (Predicted) <sup>[7][10]</sup>

## Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **8-Methylquinoline** are not explicitly available in the cited literature. However, standard laboratory

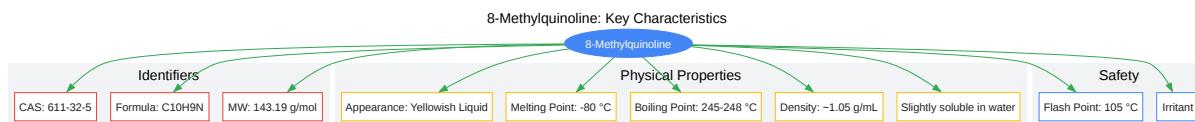
procedures for determining these properties are well-established.

#### General Methodologies:

- Melting and Boiling Point Determination: These are typically determined using a capillary tube method with a melting point apparatus or a distillation setup for the boiling point, respectively. The values are recorded at a specific pressure, which is crucial for the boiling point.
- Density Measurement: The density of a liquid like **8-Methylquinoline** is commonly measured using a pycnometer or a digital density meter, with the temperature being a critical parameter to control and report.
- Solubility Assessment: Solubility is determined by adding a known amount of the solute (**8-Methylquinoline**) to a known volume of the solvent (e.g., water, chloroform, methanol) at a specific temperature. The mixture is agitated until saturation is reached, and the concentration of the dissolved solute is then measured.
- Refractive Index Measurement: A refractometer is used to measure the refractive index of a liquid, which is a dimensionless number that describes how fast light travels through the material. This is also a temperature-dependent measurement.

## Key Characteristics of 8-Methylquinoline

The following diagram provides a logical overview of the key identifiers and properties of **8-Methylquinoline**.



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Caption: Overview of **8-Methylquinoline**'s identifiers and properties.

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